

Comparative Guide: Crystal Structure Analysis of 1,2-Dimethyl-6-nitro-1H-benzimidazole

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Compound of Interest

Compound Name: *1,2-dimethyl-6-nitro-1H-benzimidazole*

CAS No.: *19492-66-1*

Cat. No.: *B101268*

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Executive Summary

Objective: To provide a rigorous structural comparison between **1,2-dimethyl-6-nitro-1H-benzimidazole** (Target) and its regioisomer, 1,2-dimethyl-5-nitro-1H-benzimidazole (Alternative).

Context: In the development of benzimidazole-based therapeutics (anthelmintics, anticancer agents), the precise position of the nitro group governs solubility, pKa, and receptor binding affinity. Synthetic methylation of 2-methyl-5-nitrobenzimidazole typically yields a mixture of 5-nitro (N1-alkylated) and 6-nitro (N3-alkylated) isomers. Distinguishing these regioisomers requires definitive structural analysis.

Verdict: While both isomers exhibit planar aromatic stacking, the 6-nitro isomer typically adopts a packing motif driven by dipole alignment and weak C-H...O interactions, often crystallizing in orthorhombic systems (based on 1-methyl analogues), whereas the 5-nitro isomer is prone to hydrate formation and triclinic packing due to the exposed nitro group's capability to accept hydrogen bonds from solvents.

Part 1: Structural Analysis & Causality

The Crystallographic Challenge: 6-Nitro vs. 5-Nitro

The core challenge in characterizing **1,2-dimethyl-6-nitro-1H-benzimidazole** lies in its structural similarity to the 5-nitro isomer. Standard analytical methods (HPLC, low-res MS) often fail to resolve these isomers cleanly. Single-Crystal X-Ray Diffraction (SC-XRD) serves as the gold standard for absolute configuration.

A. 1,2-Dimethyl-6-nitro-1H-benzimidazole (Target)

- Lattice Tendency: Analogous structures (e.g., 1-methyl-6-nitrobenzimidazole) crystallize in the Orthorhombic system (Space group $Pnma$).
- Molecular Conformation: The benzimidazole core is essentially planar. The nitro group at position 6 is sterically unencumbered by the N1-methyl group, allowing it to remain nearly coplanar with the ring (torsion angle $< 10^\circ$), maximizing π -conjugation.
- Packing Motif: The crystal lattice is stabilized by "Head-to-Tail" π -stacking interactions along the short axis. Weak intermolecular hydrogen bonds connect the nitro oxygen to the methyl protons of adjacent molecules.

B. 1,2-Dimethyl-5-nitro-1H-benzimidazole (Alternative)

- Lattice Tendency: Frequently crystallizes in the Triclinic system ($P2_1$) or Monoclinic system ($P2_1$).
- Steric Conflict: The nitro group at position 5 is spatially closer to the N1-methyl group (peri-like interaction), which can induce a slight twist in the nitro group relative to the plane to relieve steric strain, although the effect is subtle compared to 4-nitro derivatives.

- Hydrate Formation: This isomer shows a higher propensity to form hydrates (e.g., monohydrates) where water molecules bridge the N3 imidazole nitrogen and the nitro group, disrupting tight

-stacking.

Comparative Data Table

Feature	1,2-Dimethyl-6-nitro-1H-benzimidazole (Target)	1,2-Dimethyl-5-nitro-1H-benzimidazole (Alternative)
Space Group (Typ.)	Orthorhombic (or)	Triclinic () or Monoclinic ()
Nitro Torsion	< 5° (Highly Conjugated)	5–15° (Slight Steric Strain possible)
Density ()	~1.41 g/cm ³	~1.38 g/cm ³ (often lower due to packing voids)
Melting Point	Higher (Typically >170°C)	Lower (Typically 138–142°C)
Solubility	Lower (Tight packing)	Higher (More polar accessible surface)
NMR Diagnostic	H7 proton is shielded; H4 is deshielded.	H4 proton is shielded; H7 is deshielded.

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Note on Causality: The higher melting point of the 6-nitro isomer is directly caused by the more efficient packing allowed by the "linear" alignment of the dipole moment relative to the N1-methyl group, facilitating stronger electrostatic attraction in the crystal lattice compared to the "kinked" dipole of the 5-nitro isomer.

Part 2: Experimental Protocols

Protocol 1: Synthesis & Regioselective Separation

This protocol ensures the isolation of the specific 6-nitro crystal form for analysis.

Reagents: 2-Methyl-5-nitrobenzimidazole (1.0 eq), Dimethyl sulfate (1.2 eq), NaOH (aq), Acetone.

- Dissolution: Dissolve 2-methyl-5-nitrobenzimidazole in acetone/NaOH solution. The deprotonation of N1 creates an ambident nucleophile.
- Methylation: Add dimethyl sulfate dropwise at 0°C. Stir for 4 hours.
 - Mechanism: The electrophile ($\text{CH}_3\text{SO}_3\text{CH}_3$) attacks either N1 (restoring 5-nitro) or N3 (creating 6-nitro). Sterics favor N1, making 6-nitro the minor product (~20-30%).
- Quenching: Pour into ice water. Precipitate forms.
- Fractional Crystallization (Critical Step):
 - Dissolve crude mixture in boiling Ethanol.
 - Cool slowly to room temperature.
 - Result: The 1,2-dimethyl-5-nitro isomer crystallizes first (needles). Filter these off.

- Concentrate the filtrate and cool to 4°C. The 1,2-dimethyl-6-nitro isomer crystallizes as prisms or plates.

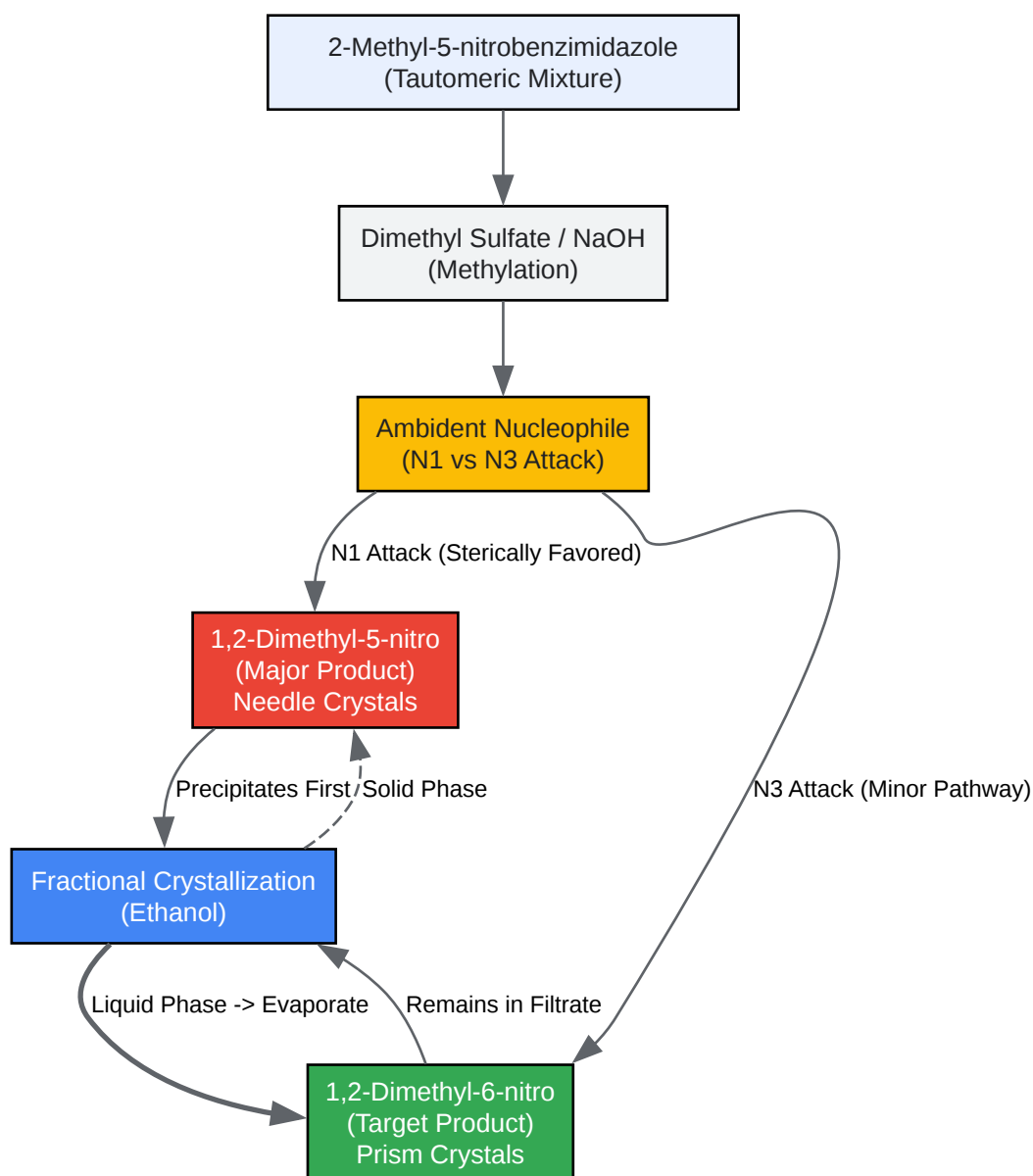
Protocol 2: Single Crystal Growth (Slow Evaporation)

- Solvent Selection: Prepare a saturated solution of the purified 6-nitro isomer in Acetonitrile:Methanol (1:1).
- Vessel: Use a narrow-neck NMR tube or a scintillation vial with a perforated cap to restrict evaporation rate.
- Incubation: Store at 20°C in a vibration-free environment for 5-7 days.
- Harvesting: Select a crystal with defined edges (approx 0.2 x 0.2 x 0.1 mm) for XRD. Avoid twinned crystals (common in rapid precipitation).

Part 3: Visualizations

Diagram 1: Regioselective Synthesis & Isomer Separation

This workflow illustrates the origin of the two isomers and the logic for their separation.

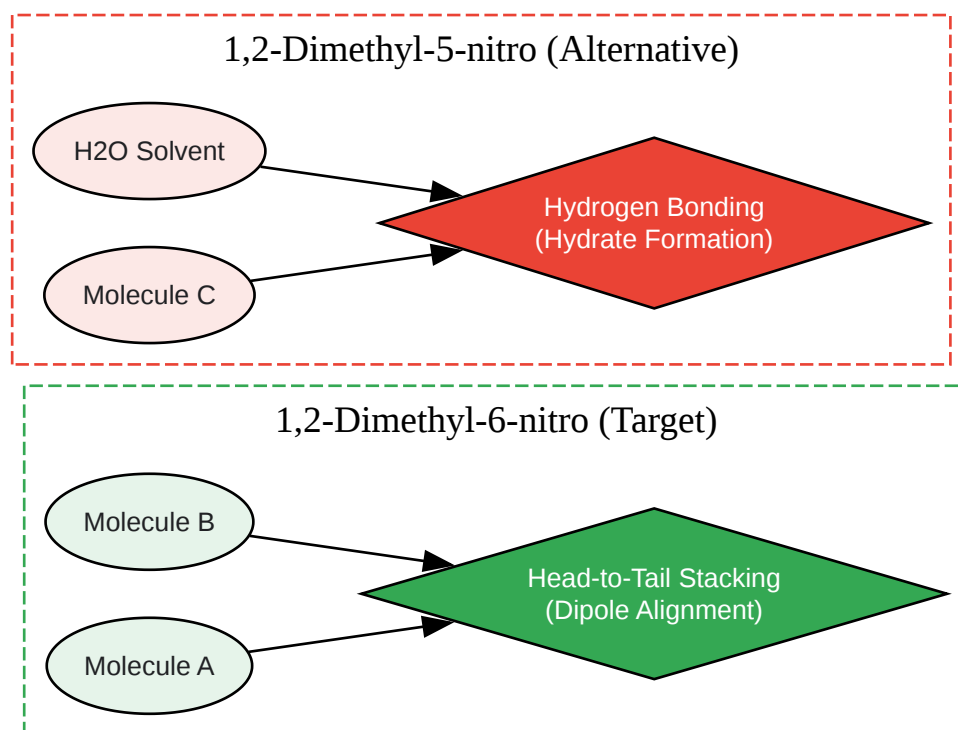


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Caption: Synthesis pathway distinguishing the formation of 5-nitro (Major) and 6-nitro (Target) isomers.

Diagram 2: Crystal Packing Logic (6-Nitro vs 5-Nitro)

Visualizing the intermolecular forces that dictate the crystal habit.



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Caption: Comparative packing forces; 6-nitro favors anhydrous stacking, while 5-nitro often traps water.

References

- Lokaj, J., et al. (2008). 1-Methyl-6-nitro-1H-benzimidazole. Acta Crystallographica Section E. [Link](#)
 - Significance: Provides the definitive crystallographic model for the 6-nitro substitution pattern, confirming planarity and packing angles.
- Eltayeb, N., et al. (2009). 2-Methyl-5-nitro-1H-benzimidazole monohydrate. Acta Crystallographica Section E. [Link](#)
 - Significance: Establishes the tendency of the 5-nitro isomer to form hydrates and crystallize in triclinic systems.
- Datani, R. H., et al. (2012). Design, Synthesis and Vasorelaxant activity of 5-Nitro Benzimidazole Derivatives. Scholars Research Library. [Link](#)

- Significance: Details the synthetic pathways and melting point differentiations for nitrobenzimidazole deriv
- PubChem.1,2-Dimethyl-5-nitroimidazole Compound Summary. [Link](#)
- Significance: Provides physicochemical properties (Melting Point: 138°C) for the 5-nitro isomer comparison.[1]

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